

# Application Notes and Protocols for (R)-(+)-HA-966

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## Compound of Interest

Compound Name: 3-Amino-1-hydroxypyrrolidin-2-one

Cat. No.: B086468

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These application notes provide detailed protocols for the dissolution and use of (R)-(+)-HA-966, a selective antagonist and low-efficacy partial agonist at the glycine site of the N-methyl-D-aspartate (NMDA) receptor.[1] Proper preparation of (R)-(+)-HA-966 solutions is critical for accurate and reproducible experimental results in neuroscience research.

## Physicochemical Properties

Property	Value	Reference
Molecular Weight	116.12 g/mol	
Formula	C <sub>4</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	
CAS Number	123931-04-4	
Purity	≥98%	

## Solubility Data

(R)-(+)-HA-966 exhibits good solubility in aqueous solutions, which is advantageous for many biological experiments. For instances where higher concentrations are needed or initial dissolution is challenging, Dimethyl Sulfoxide (DMSO) can be used as a primary solvent before further dilution.

Solvent	Maximum Solubility	Notes
Water	100 mM	Recommended for most applications.
Phosphate-Buffered Saline (PBS)	Not specified, but expected to be similar to water	Suitable for cell culture applications. <a href="#">[2]</a>
Dimethyl Sulfoxide (DMSO)	Not specified, but can be used for initial dissolution	Useful for preparing high-concentration stock solutions. <a href="#">[2]</a>

## Experimental Protocols

### Preparation of a 10 mM Aqueous Stock Solution

This protocol is suitable for most in vitro applications, including cell culture and electrophysiology.

Materials:

- (R)-(+)-HA-966 powder
- Sterile, nuclease-free water or PBS
- Sterile microcentrifuge tubes or vials
- 0.22 µm syringe filter
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Equilibration: Before opening, allow the vial of (R)-(+)-HA-966 to equilibrate to room temperature for at least 60 minutes.

- **Weighing:** Aseptically weigh the required amount of (R)-(+)-HA-966. To prepare 1 mL of a 10 mM stock solution, weigh 1.1612 mg of (R)-(+)-HA-966 (using the molecular weight of 116.12 g/mol ).
- **Dissolution:** Add the weighed powder to a sterile tube. Add the appropriate volume of sterile water or PBS to achieve a 10 mM concentration.
- **Mixing:** Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
- **Sterilization:** Filter-sterilize the stock solution through a 0.22 µm syringe filter into a sterile, light-protected tube.[\[2\]](#)
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[2\]](#) Store the aliquots in tightly sealed vials at -20°C for long-term storage, where they are generally stable for up to one month.

## Preparation of a High-Concentration DMSO Stock Solution

This protocol is recommended when a concentrated stock is needed for in vivo studies or when the final experimental concentration in aqueous media would exceed the aqueous solubility.

### Materials:

- (R)-(+)-HA-966 powder
- Anhydrous, sterile-filtered DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

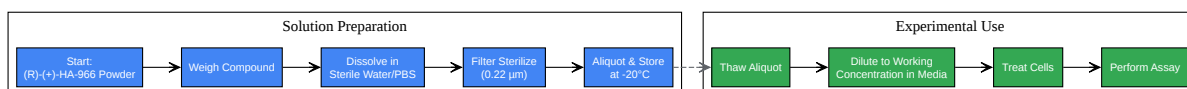
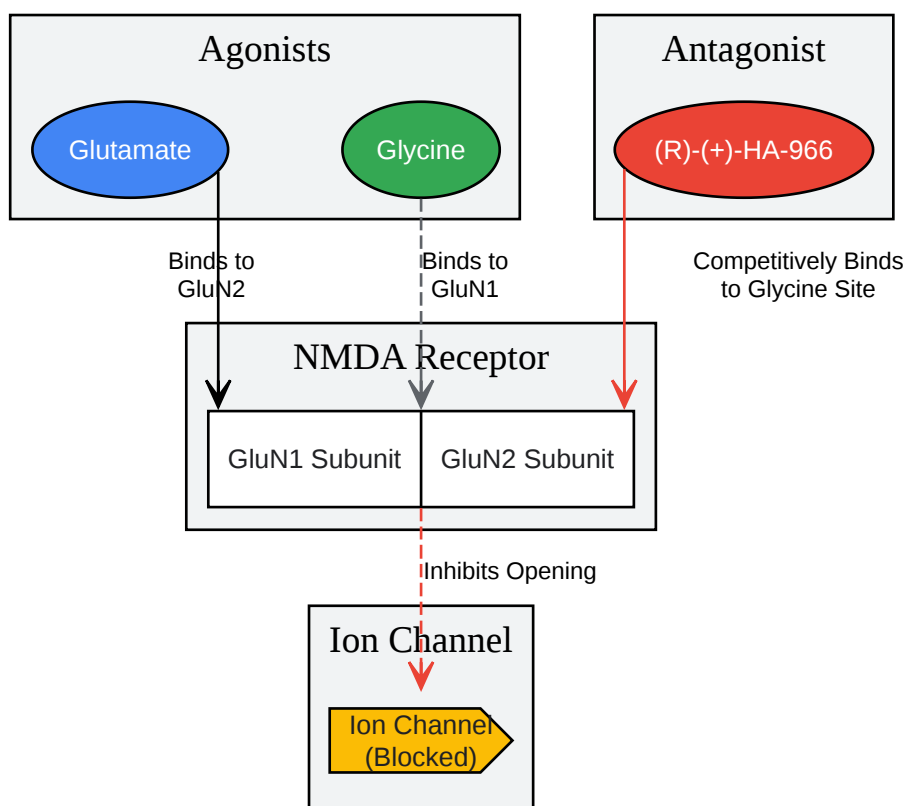
### Procedure:

- **Equilibration:** Allow the vial of (R)-(+)-HA-966 to come to room temperature for at least 60 minutes before opening.
- **Weighing:** Aseptically weigh the desired amount of (R)-(+)-HA-966.
- **Initial Dissolution:** Add a small volume of DMSO to the powder. For example, to prepare a 100 mM stock, dissolve 11.612 mg of (R)-(+)-HA-966 in 1 mL of DMSO.
- **Mixing:** Vortex thoroughly until the compound is fully dissolved.
- **Aliquoting and Storage:** Aliquot the DMSO stock solution into small volumes in tightly sealed vials. Store at -20°C.

**Important Note for Cell Culture Experiments:** When using a DMSO stock solution for cell culture, ensure the final concentration of DMSO in the culture medium is low (typically <0.1%) to avoid solvent toxicity.

## Mechanism of Action Visualization

(R)-(+)-HA-966 acts as a selective antagonist at the glycine co-agonist binding site on the GluN1 subunit of the NMDA receptor.<sup>[1][3]</sup> This prevents the glycine-dependent potentiation of the NMDA receptor response to glutamate, thereby inhibiting ion channel opening and subsequent calcium influx.



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## References

- 1. Enantiomers of HA-966 (3-amino-1-hydroxypyrrolid-2-one) exhibit distinct central nervous system effects: (+)-HA-966 is a selective glycine/N-methyl-D-aspartate receptor antagonist,

but (-)-HA-966 is a potent gamma-butyrolactone-like sedative - PubMed  
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